

"Histidinamide, D-" molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Histidinamide, D-*

Cat. No.: *B1613020*

[Get Quote](#)

Technical Data Sheet: D-Histidinamide

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for D-Histidinamide, a derivative of the amino acid D-histidine. It is intended to serve as a quick reference for laboratory and research applications.

Chemical Identity

D-Histidinamide is the amide form of D-histidine, an unnatural isomer of the naturally occurring L-histidine. The presence of the D-configuration at the alpha-carbon is a key structural feature influencing its biological activity and metabolic stability.

Quantitative Data Summary

The fundamental molecular properties of D-Histidinamide are summarized in the table below. This data is essential for a variety of experimental calculations, including molarity, mass spectrometry, and stoichiometric analyses.

Property	Value
Molecular Formula	C6H10N4O ^[1]
Molecular Weight	154.17 g/mol ^[1]
IUPAC Name	(2R)-2-amino-3-(1H-imidazol-5-yl)propanamide ^[1]
CAS Number	891787-99-8 ^[1]

Structural Information

The chemical structure of D-Histidinamide consists of a central alpha-carbon with a D-configuration, an amino group, a propanamide group, and a side chain featuring an imidazole ring.

Experimental Protocols

Detailed experimental protocols are highly specific to the research application. However, a general protocol for the synthesis of D-Histidinamide is outlined below.

Stereospecific Amidation of D-Histidine

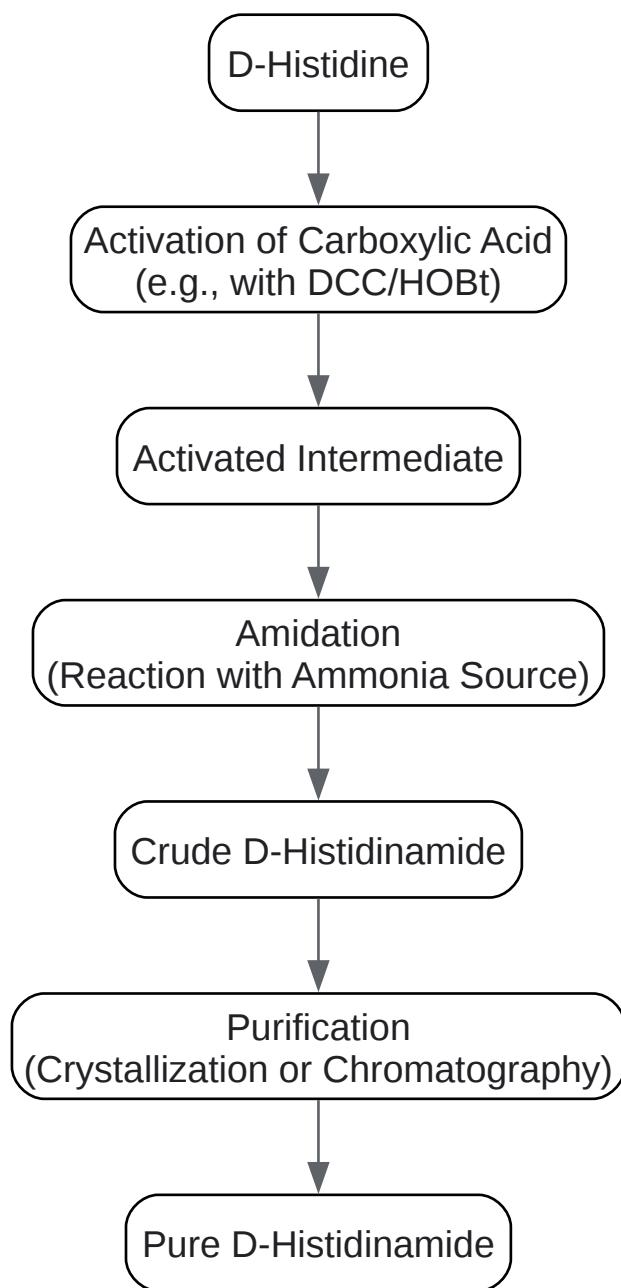
This method is a common approach to synthesize D-Histidinamide while preserving its stereochemistry.

- Reactants:
 - D-Histidine (starting material)
 - Amidation agent (e.g., a carbodiimide such as DCC or EDC, often with an additive like HOBt to prevent racemization)
 - Ammonia source (e.g., ammonium chloride with a base, or aqueous ammonia)
 - Appropriate solvent (e.g., dimethylformamide - DMF)
- General Procedure:

- The carboxylic acid of D-histidine is activated using the amidation agent.
- The activated intermediate is then reacted with an ammonia source to form the amide.
- The reaction is typically carried out under controlled temperature to minimize side reactions and racemization.
- Purification of the final product is usually achieved through crystallization or chromatography.

Logical Workflow for Synthesis

The following diagram illustrates the logical steps involved in the synthesis of D-Histidinamide from D-Histidine.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for D-Histidinamide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Histidinamide, D- (891787-99-8) for sale [vulcanchem.com]
- To cite this document: BenchChem. ["Histidinamide, D-" molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1613020#histidinamide-d-molecular-formula-and-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com